

Comprehensive Safety and Handling Guide for (2R)-2,3-Dihydroxypropanoic Acid

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Compound of Interest

Compound Name: (2R)-2,3-Dihydroxypropanoic acid

Cat. No.: B1207378

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For Researchers, Scientists, and Drug Development Professionals

This guide provides essential safety and logistical information for the handling and disposal of **(2R)-2,3-Dihydroxypropanoic acid** (CAS No. 6000-40-4), also known as D-Glyceric acid.[1][2] Adherence to these protocols is critical to ensure a safe laboratory environment. While this substance is not classified as hazardous, its toxicological properties have not been thoroughly investigated, warranting careful handling.[3]

Personal Protective Equipment (PPE)

The following table summarizes the recommended personal protective equipment to be used when handling **(2R)-2,3-Dihydroxypropanoic acid**.

PPE Category	Item	Specifications
Eye Protection	Safety Goggles	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA.[3]
Hand Protection	Chemical-resistant Gloves	Wear compatible chemical-resistant gloves to prevent skin exposure.[3]
Respiratory Protection	Respirator	In case of insufficient ventilation, wear a NIOSH/MSHA or European Standard EN 149 approved respirator.[3]
Body Protection	Protective Clothing	Wear appropriate protective clothing to prevent exposure. [3]

Operational Plan: Handling and Storage

Proper handling and storage procedures are crucial to maintain the integrity of the compound and ensure the safety of laboratory personnel.

Engineering Controls:

- A mechanical exhaust system is required.[3]
- Ensure the availability of a safety shower and eye wash station.[3]

Handling Procedures:

- Avoid contact with skin, eyes, and clothing.[3]
- Avoid ingestion and inhalation of the substance.[3]
- Prevent prolonged or repeated exposure.[3]

- Wash hands thoroughly after handling.[3]
- Remove and wash contaminated clothing before reuse.[3]

Storage Procedures:

- Keep the container tightly closed and in an upright position to prevent leakage.[3]
- The substance is hygroscopic; therefore, keep the container tightly closed when not in use. [3]
- Store away from incompatible substances.[3]

Emergency First Aid Procedures

In the event of exposure, follow these first aid measures:

- Inhalation: Move the individual to fresh air. If breathing is irregular or has stopped, administer artificial respiration and seek medical attention.[3]
- Skin Contact: Immediately wash the affected area with plenty of water and soap for at least 15 minutes. Remove contaminated clothing and shoes. Seek medical attention.[3]
- Eye Contact: Immediately flush eyes with plenty of flowing water for 10 to 15 minutes, holding eyelids apart. Consult an ophthalmologist.[3]
- Ingestion: If the person is conscious, wash out their mouth with water. Seek medical attention.[3]

Disposal Plan

Dispose of **(2R)-2,3-Dihydroxypropanoic acid** in accordance with all applicable local, state, and federal regulations.

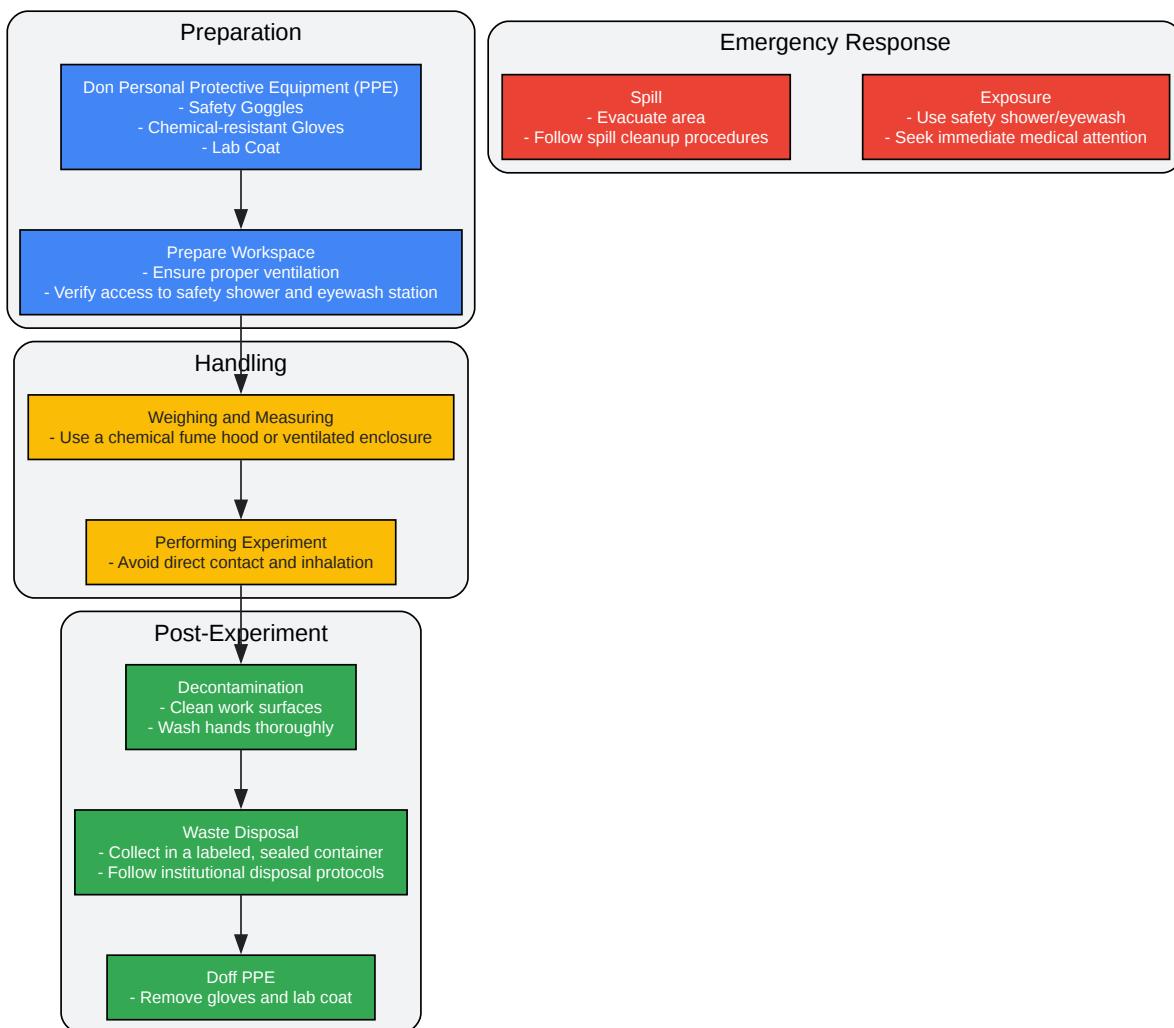
Waste Disposal Method:

- Dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.[3]

- Collect waste in closed and suitable containers for disposal.[3]
- Do not allow the substance to enter drains or soil.[3]

Experimental Workflow: Safe Handling of (2R)-2,3-Dihydroxypropanoic Acid

The following diagram outlines the standard workflow for safely handling **(2R)-2,3-Dihydroxypropanoic acid** in a laboratory setting.

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Caption: Workflow for safe handling of **(2R)-2,3-Dihydroxypropanoic acid**.

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